

Part 1: Core Chemical Identity and Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *3-Fluorophenyl isocyanate*

Cat. No.: B146964

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A foundational understanding of a compound's physical and chemical properties is the first step in a robust risk assessment. These parameters dictate storage conditions, predict environmental fate, and inform the selection of appropriate personal protective equipment (PPE).

1.1. Chemical Identifiers

It is crucial to accurately identify the compound using universally recognized nomenclature and numbering systems to ensure the correct safety information is being consulted.

Identifier	Value	Source
IUPAC Name	1-fluoro-3-isocyanatobenzene	[2]
Synonyms	m-Fluorophenyl isocyanate, Benzene, 1-fluoro-3- isocyanato-	[2] [3] [4]
CAS Number	404-71-7	[2] [3] [5]
EC Number	206-966-1	[5]
Molecular Formula	C ₇ H ₄ FNO	[2] [6]
InChI Key	RIKWVZGZRYDACA- UHFFFAOYSA-N	[2]

1.2. Physicochemical Data

The properties below are critical for safe handling. For instance, the density being greater than water and the low vapor pressure influence spill control procedures, while the flash point dictates protocols for flammable liquid handling.

Property	Value	Source
Molecular Weight	137.11 g/mol	[2]
Physical Form	Liquid	
Density	1.201 g/mL at 25 °C	[7]
Flash Point	41 - 42 °C (105.8 - 107.6 °F) - Closed Cup	[4]
Vapor Pressure	1.41 mmHg at 25 °C	[7]
Refractive Index	n _{20/D} 1.514	
Octanol/Water Partition Coeff. (logP _{oct/wat})	1.793	[8]

Part 2: GHS Hazard Profile and Toxicological Insights

3-Fluorophenyl isocyanate is classified as a hazardous substance under the Globally Harmonized System (GHS). Its hazard profile is multifaceted, stemming from its flammability, toxicity upon exposure via multiple routes, and its ability to cause irritation and sensitization.[\[6\]](#) [\[7\]](#)

2.1. GHS Classification Summary

The signal word associated with this chemical is Danger or Warning.[\[3\]](#)[\[5\]](#)[\[7\]](#) The following table summarizes its GHS hazard classifications, which form the basis for all handling and emergency protocols.

GHS Hazard Class	Hazard Code	Hazard Statement
Flammable Liquids	H226	Flammable liquid and vapour. [5][6][7]
Acute Toxicity, Oral	H301 / H302	Toxic if swallowed / Harmful if swallowed.[5][6][7]
Acute Toxicity, Dermal	H311 / H312	Toxic in contact with skin / Harmful in contact with skin.[5][6][7]
Acute Toxicity, Inhalation	H331 / H332	Toxic if inhaled / Harmful if inhaled.[5][6][7]
Skin Corrosion/Irritation	H315	Causes skin irritation.[5][6][7]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation. [5][6][7]
Respiratory Sensitization	H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1][6]
Skin Sensitization	H317	May cause an allergic skin reaction.[1]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.[5][6][7]

2.2. Mechanistic Basis of Hazards

- **Isocyanate Reactivity:** The primary driver of the toxicological profile is the electrophilic carbon atom of the isocyanate group. This group readily reacts with nucleophiles, such as the amine and hydroxyl groups found in proteins on the surface of the skin, eyes, and respiratory tract. This covalent modification can lead to irritation, cell damage, and the induction of an immune response, resulting in sensitization.[9][10]
- **Sensitization:** Isocyanates are well-known sensitizers.[6][9] Initial exposure may only cause mild irritation, but subsequent exposures, even at very low concentrations, can trigger a

severe allergic reaction in sensitized individuals, leading to asthma-like symptoms or severe skin rashes.[\[10\]](#) This underscores the critical importance of avoiding all direct contact.

- Flammability: With a flash point of ~42°C, the liquid can release enough vapor at moderate temperatures to form an ignitable mixture with air.[\[4\]](#) Vapors are heavier than air and can travel to an ignition source.[\[11\]](#)

*GHS Hazard Profile for **3-Fluorophenyl Isocyanate**.*

Part 3: Exposure Control and Personal Protection

Controlling exposure is paramount and relies on a multi-layered approach known as the hierarchy of controls. The primary goal is to use engineering and administrative controls to minimize the potential for contact. Personal Protective Equipment (PPE) serves as the final, essential barrier.

3.1. Engineering Controls

- Ventilation: All handling of **3-Fluorophenyl isocyanate** must be conducted in a certified chemical fume hood to control vapor inhalation.[\[11\]](#) The ventilation system should be explosion-proof due to the material's flammability.[\[7\]](#)
- Process Enclosure: For larger-scale operations, using a closed system is the most effective way to prevent release and exposure.[\[12\]](#)
- Safety Equipment: An eyewash station and a safety shower must be immediately accessible in any area where the chemical is handled.[\[12\]](#)[\[13\]](#)

3.2. Personal Protective Equipment (PPE)

The selection of PPE is not arbitrary; it is dictated by the specific hazards of the chemical.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields or, preferably, a full-face shield to protect against splashes.[\[7\]](#) Standard safety glasses are insufficient.
- Skin Protection:

- Gloves: Wear chemically impermeable gloves. Nitrile gloves can provide protection, but it is essential to consult the manufacturer's glove selection guide for breakthrough times.[9] Always inspect gloves before use and replace them immediately if they are compromised.
- Lab Coat/Clothing: A flame-retardant lab coat or chemical-resistant apron should be worn over personal clothing.[11] Ensure there is no exposed skin.
- Respiratory Protection: For routine use within a functioning fume hood, respiratory protection may not be required. However, in situations where exposure limits may be exceeded, such as during a spill cleanup or in case of ventilation failure, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[3][9] A full-face respirator offers both respiratory and eye protection.[7] Isocyanate vapors are not well-absorbed by standard organic vapor cartridges, so a supplied-air respirator is recommended for high-risk situations.[6][14]

Part 4: Safe Handling, Storage, and Incompatibility

Strict protocols for handling and storage are non-negotiable and are based on the chemical's reactivity and flammability.

4.1. Handling Protocols

- Preparation: Before handling, ensure all necessary PPE is donned correctly and that the fume hood is operational. Clear the workspace of any unnecessary items.
- Inert Atmosphere: The isocyanate group reacts with water (moisture). While not always required for small-scale lab use, for long-term stability and to prevent degradation, it is best practice to handle the material under an inert atmosphere (e.g., nitrogen or argon).
- Ignition Source Control: Keep the chemical away from all sources of ignition, including heat, sparks, open flames, and hot surfaces.[7][11] Use non-sparking tools and explosion-proof equipment for transfers.[6][7]
- Static Discharge: Ground and bond containers when transferring material to prevent the buildup of static electricity, which can serve as an ignition source.[6][7]
- Hygiene: Do not eat, drink, or smoke in the laboratory.[7] Wash hands thoroughly with soap and water after handling, even if gloves were worn.[11]

4.2. Storage Protocols

- Temperature: Store in a refrigerator designated for flammable chemicals at 2-8°C.
- Container: Keep the container tightly closed to prevent moisture from entering and to reduce vapor release.[4][7]
- Location: Store in a dry, cool, and well-ventilated area away from incompatible materials.[4][7] The storage area should be a designated flammable liquids cabinet or room.
- Security: The container should be stored in a locked-up area accessible only to authorized personnel.[6][7]

4.3. Chemical Incompatibility

The high reactivity of the isocyanate group means it is incompatible with a wide range of common laboratory chemicals. Mixing with these can lead to vigorous, exothermic reactions.

- Water: Reacts with water to form an unstable carbamic acid, which decomposes to an amine and carbon dioxide gas. This can cause a dangerous pressure buildup in a sealed container. [4][12]
- Alcohols and Amines: Reacts exothermically to form urethanes and ureas, respectively.[4]
- Strong Acids and Bases: Can catalyze polymerization or other hazardous reactions.[4]
- Strong Oxidizing Agents: Presents a fire and explosion hazard.[4]

Part 5: Emergency Procedures: Spills and Exposures

A well-rehearsed emergency plan is essential. All personnel working with this chemical must be trained on these procedures.

5.1. First-Aid Measures

Immediate action is critical in the event of any exposure. The goal is to remove the chemical from the person as quickly as possible and seek immediate medical attention.

*First-Aid Workflow for **3-Fluorophenyl Isocyanate** Exposure.*

Detailed First-Aid Protocols:

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[7] If they are experiencing respiratory symptoms (wheezing, coughing, shortness of breath) or if breathing becomes difficult, administer oxygen and call for immediate medical help.[9][15]
- Skin Contact: Immediately take off all contaminated clothing.[7] Wash the affected skin area with copious amounts of soap and water for at least 15 minutes.[3][15] Seek medical attention, especially if irritation or a rash develops.[7]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[3][7] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention from an ophthalmologist.
- Ingestion: Rinse the mouth thoroughly with water.[7] Do NOT induce vomiting.[7][16] If the person is conscious, have them drink a small amount of water.[15] Call a poison control center or doctor immediately.[7]

5.2. Accidental Release and Spill Management

A spill of **3-Fluorophenyl isocyanate** is a hazardous situation that requires a prompt and correct response to mitigate risks of fire, toxicity, and environmental contamination.

Step-by-Step Spill Cleanup Protocol:

- Immediate Actions:
 - Evacuate all non-essential personnel from the immediate area and restrict access.[7]
 - Alert colleagues and the laboratory supervisor.
 - Remove all sources of ignition.[6][7]

- Ensure ventilation is adequate (work upwind of the spill).[7]
- Don Appropriate PPE: Before approaching the spill, don the full PPE ensemble as described in Part 3.2, including a respirator.
- Containment:
 - For small spills, contain the liquid using an inert, non-combustible absorbent material such as vermiculite, sand, or earth.[6][15] Do not use combustible materials like paper towels or sawdust.
 - Prevent the spill from entering drains or waterways.[7]
- Neutralization & Cleanup:
 - The isocyanate must be neutralized. Prepare a decontamination solution. Common formulations include:
 - Formulation 1: 5-10% sodium carbonate and 0.2-2% liquid detergent in water.[15]
 - Formulation 2: 3-8% concentrated ammonia and 0.2-2% liquid detergent in water.[15]
 - Carefully and slowly apply the decontamination solution to the absorbed spill, working from the outside in to minimize splashing.
 - Allow the mixture to react for at least 10-15 minutes.[15] The neutralization reaction generates CO₂ gas.
- Collection and Disposal:
 - Using non-sparking tools, collect the absorbed, neutralized material into a labeled, open-top waste container.[15]
 - Crucial: Do NOT seal the container immediately.[15] Allow it to remain open in a fume hood for 24-48 hours to safely vent the CO₂ gas produced during neutralization.
 - Wipe the spill area clean with the decontamination solution, followed by water.

- Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste in accordance with local, state, and federal regulations.[7][15]

Part 6: Fire-Fighting and Disposal

6.1. Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[4][7]
- Unsuitable Media: Do not use a direct stream of water, as it will react with the isocyanate. However, a water spray or fog may be used to cool fire-exposed containers.[4][6]
- Specific Hazards: The substance is flammable and its vapors can form explosive mixtures with air.[4][11] Containers may rupture violently if heated.[6]
- Hazardous Combustion Products: Burning may produce highly toxic fumes, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), hydrogen cyanide (HCN), and gaseous hydrogen fluoride (HF).[4][11]
- Protective Actions: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA) to protect against toxic fumes.[7][11]

6.2. Disposal Considerations

Disposal of **3-Fluorophenyl isocyanate** and any contaminated materials must be handled as hazardous waste.

- The material should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[7]
- Do not discharge into sewers or waterways.[7]
- Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning if possible, or disposed of as hazardous waste.[7]
- Always follow all applicable local, regional, and national regulations for hazardous waste disposal.[3][17]

Conclusion

3-Fluorophenyl isocyanate is a valuable reagent whose safe use is entirely achievable through a combination of knowledge, preparation, and disciplined adherence to established safety protocols. By understanding the chemical reactivity that makes it both useful and hazardous, researchers can effectively implement engineering controls, select appropriate PPE, and respond decisively in the event of an emergency. This proactive approach to safety is the cornerstone of responsible scientific innovation.

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- To cite this document: BenchChem. [Part 1: Core Chemical Identity and Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146964#safety-data-sheet-for-3-fluorophenyl-isocyanate]

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